Application Notes and Protocols for Metabolic Studies Using Radiolabeled Cetoleic Acid

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Compound of Interest

Compound Name:	*Cetoleic Acid*
CAS No.:	*1002-96-6*
Cat. No.:	*B228865*

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Introduction

Cetoleic acid (C22:1n-11) is a long-chain monounsaturated fatty acid found in high concentrations in certain marine oils, such as those from herring, capelin, and sand eel. Emerging research indicates that **cetoleic acid** possesses unique metabolic properties, including the ability to modulate the synthesis of health-promoting omega-3 fatty acids like eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA). The use of radiolabeled **cetoleic acid** provides a powerful tool to trace its metabolic fate, quantify its uptake and distribution in tissues, and elucidate its mechanism of action in various physiological and pathological processes, including cancer and metabolic diseases.

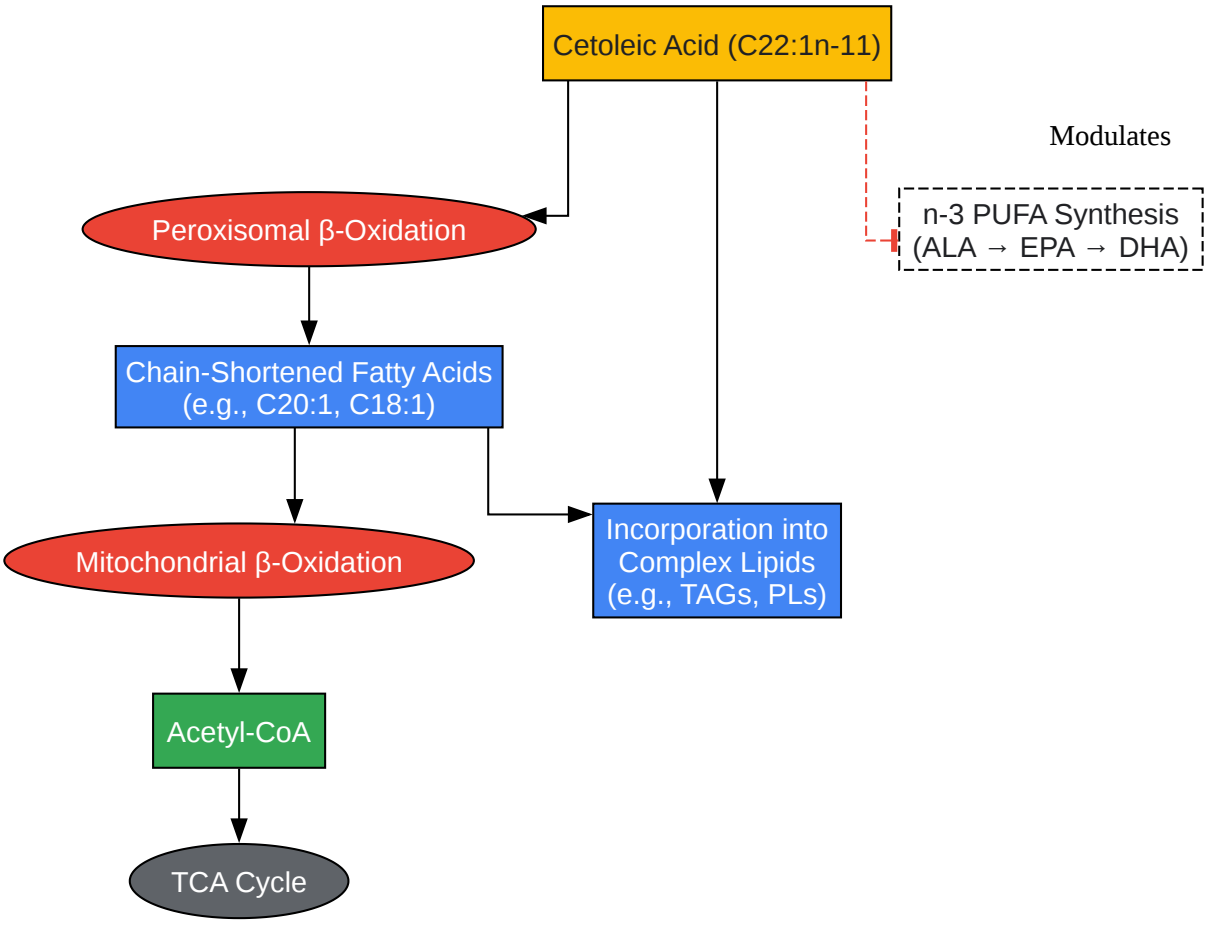
These application notes provide an overview of the potential uses of radiolabeled **cetoleic acid** in metabolic research and detailed protocols for its synthesis and application in in vitro and in vivo studies.

Metabolic Pathways of **Cetoleic Acid**

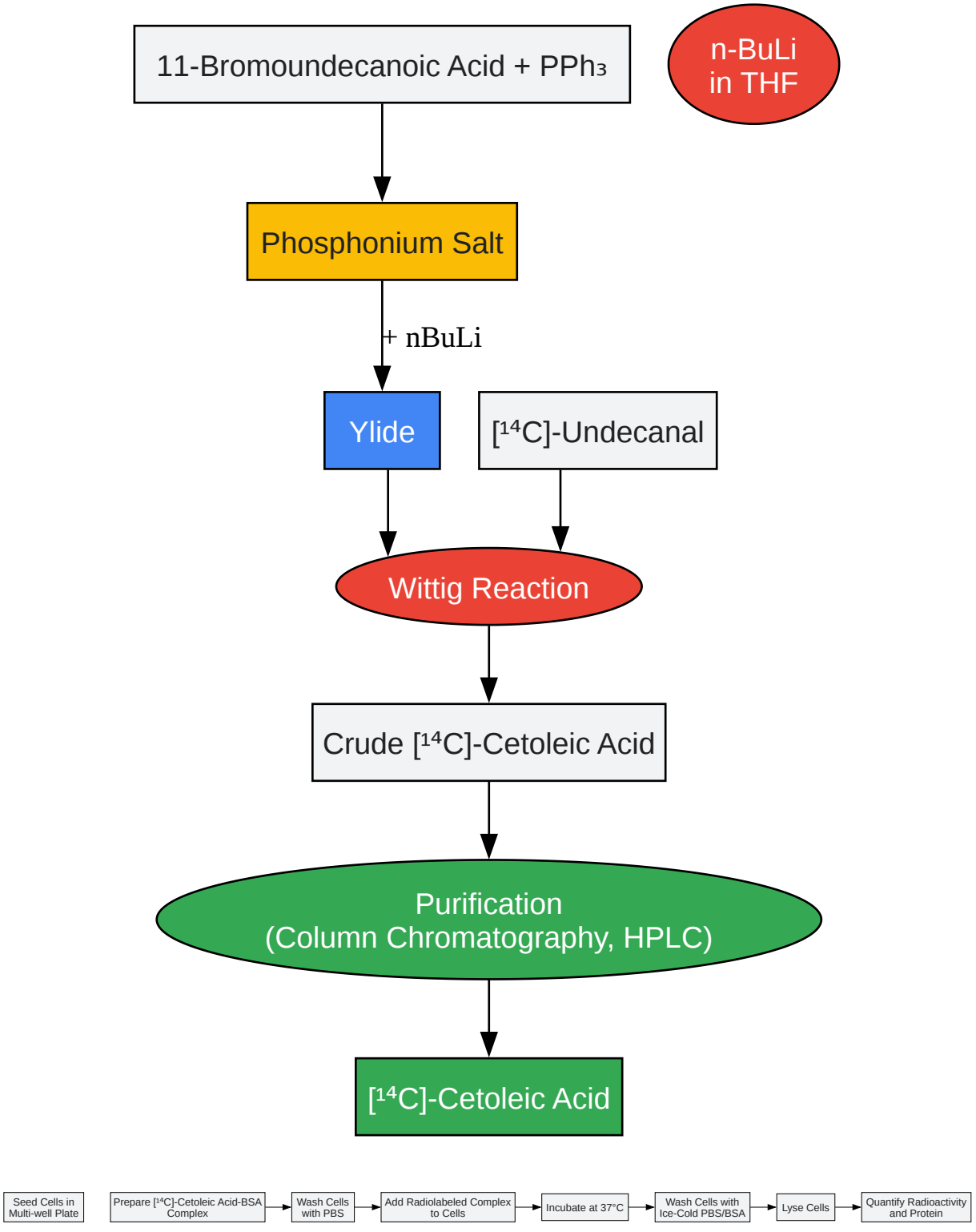
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Once taken up by cells, **cetoleic acid** can undergo several metabolic transformations. The primary fate of **cetoleic acid** is chain shortening through peroxisomal β-oxidation, leading to the formation of shorter-chain fatty acids, with oleic acid (C18:1n-9) being a major product. These products can then be further metabolized or incorporated into various lipid species. Additionally, **cetoleic acid** has been shown to influence the enzymatic pathways responsible for the synthesis of long-chain polyunsaturated fatty acids from precursors like α-linolenic acid (ALA).

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